

Personal protective equipment for handling RWJ-56110 dihydrochloride

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Compound of Interest

Compound Name: RWJ-56110 dihydrochloride

Cat. No.: B2398428

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Safe Handling and Disposal Guide for RWJ-56110 Dihydrochloride

This guide provides essential safety, handling, and disposal protocols for **RWJ-56110 dihydrochloride**, a potent and selective peptide-mimetic inhibitor of Protease-Activated Receptor 1 (PAR-1). While the supplier's Safety Data Sheet (SDS) classifies this compound as not a hazardous substance or mixture, its significant biological activity, including the ability to block angiogenesis and induce apoptosis, necessitates careful handling to ensure personnel safety and experimental integrity.^{[1][2][3]} This document is intended for researchers, scientists, and drug development professionals.

Chemical and Physical Data

A summary of the key identifiers for **RWJ-56110 dihydrochloride** is provided below.

Identifier	Value
CAS Number	2387505-58-8 ^[1]
Molecular Formula	C ₄₁ H ₄₅ Cl ₄ F ₂ N ₇ O ₃ ^[1]
Molecular Weight	863.65 g/mol ^[1]
Appearance	Solid Powder ^[3]
Solubility	Soluble in DMSO ^[3]

Personal Protective Equipment (PPE)

Although not classified as hazardous, the potent biological nature of **RWJ-56110 dihydrochloride** warrants the use of standard personal protective equipment to prevent inadvertent exposure. The following PPE is recommended for all procedures involving this compound.

PPE Component	Specification	Rationale
Gloves	Nitrile, powder-free gloves.	Protects against skin contact during handling.
Gown	Laboratory coat or disposable gown.	Protects skin and personal clothing from contamination.
Eye & Face Protection	Safety glasses with side shields or goggles.	Protects eyes from splashes or aerosolized particles.
Respiratory Protection	Not required under normal use with adequate ventilation. Use a NIOSH-approved respirator if generating aerosols or handling large quantities of powder outside a fume hood.	Prevents inhalation of the compound, particularly in powder form.

Operational and Handling Plan

Adherence to a strict handling protocol minimizes the risk of exposure and contamination.

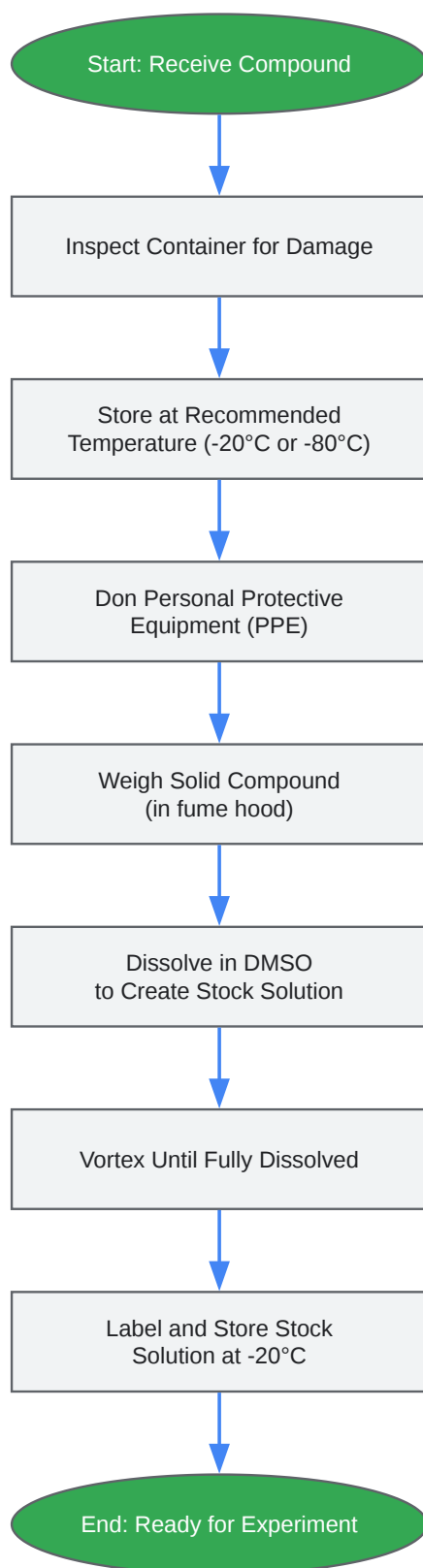
Receiving and Storage

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the compound in a tightly sealed container in a dry, dark place.[\[3\]](#)
- Follow the recommended storage conditions for stability.

Storage Condition	Shelf Life
Solid (-20°C)	1 year[3]
Solid (-80°C)	6 months[2]
Stock Solution (DMSO, -20°C)	1 month[2]

Step-by-Step Handling Protocol: Stock Solution Preparation

- Preparation: Ensure the work area, such as a chemical fume hood or designated benchtop, is clean and uncluttered. Assemble all necessary equipment, including the vial of **RWJ-56110 dihydrochloride**, DMSO, pipettes, and vortex mixer.
- Don PPE: Put on the recommended PPE (lab coat, gloves, safety glasses).
- Equilibration: Allow the vial of **RWJ-56110 dihydrochloride** to equilibrate to room temperature before opening to prevent moisture condensation.
- Weighing: If weighing the powder, perform this task in a chemical fume hood or on a balance with a draft shield to minimize air currents.
- Dissolution: Add the appropriate volume of DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM).[2]
- Mixing: Cap the vial securely and vortex until the solid is completely dissolved. The product page indicates it is soluble in DMSO.[3]
- Labeling and Storage: Clearly label the stock solution container with the compound name, concentration, solvent, date, and your initials. Store the stock solution at -20°C for up to one month.[2]



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Workflow for preparing a stock solution of **RWJ-56110 dihydrochloride**.

First Aid and Emergency Procedures

While classified as non-hazardous, take the following precautions in case of exposure.[\[1\]](#)

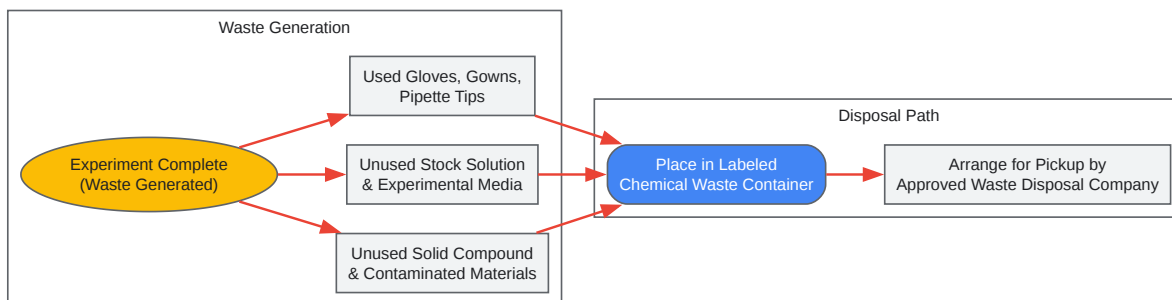
Exposure Route	First Aid Measure
Eye Contact	Immediately flush eyes with large amounts of water, lifting upper and lower eyelids. Remove contact lenses if present and easy to do. Seek medical attention. [1]
Skin Contact	Rinse skin thoroughly with water. Remove contaminated clothing and shoes. Seek medical attention if irritation develops. [1]
Inhalation	Move the person to fresh air. If breathing is difficult, provide respiratory support. Avoid mouth-to-mouth resuscitation. [1]
Ingestion	Wash out the mouth with water. Do NOT induce vomiting. Seek immediate medical attention. [1]
Spills	For minor spills, absorb the material with an inert absorbent, collect it into a suitable container for disposal, and clean the area. Ensure adequate ventilation.

Disposal Plan

Dispose of all waste containing **RWJ-56110 dihydrochloride** in accordance with local, state, and federal regulations. Chemical residues should be treated as special waste.[\[4\]](#)

- Contaminated PPE: Dispose of used gloves, disposable gowns, and other contaminated items in a designated hazardous waste container.
- Solid Waste: Collect unused solid **RWJ-56110 dihydrochloride** and any contaminated absorbent materials into a clearly labeled hazardous waste container.

- Liquid Waste: Dispose of unused stock solutions and experimental media containing the compound as chemical waste. Do not pour down the drain.[4]



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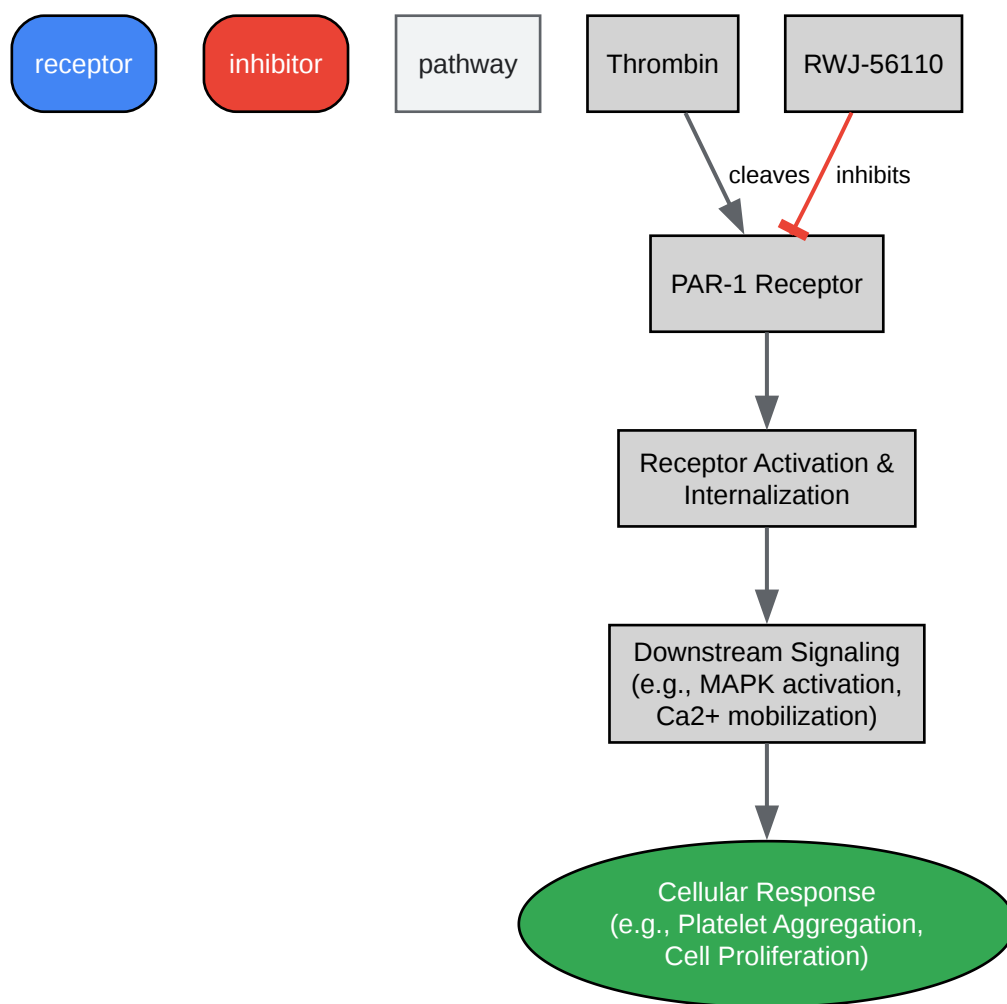
Logical flow for the disposal of **RWJ-56110 dihydrochloride** waste.

Experimental Protocols and Mechanism of Action

RWJ-56110 dihydrochloride is a potent inhibitor of PAR-1 activation.[2][3][5] It functions by preventing the receptor's activation by agonists like thrombin, which in turn blocks downstream signaling pathways responsible for processes such as platelet aggregation and endothelial cell proliferation.[2][3]

Mechanism of Action: PAR-1 Inhibition

The diagram below illustrates the simplified signaling pathway. Thrombin cleaves the N-terminus of the PAR-1 receptor, creating a "tethered ligand" that self-activates the receptor. **RWJ-56110 dihydrochloride** non-competitively blocks this activation and subsequent downstream signaling.



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Inhibitory action of RWJ-56110 on the PAR-1 signaling pathway.

Cited Experimental Protocol: Inhibition of Platelet Aggregation

This protocol is based on the characterization of **RWJ-56110 dihydrochloride**'s effect on human platelets.

- Objective: To determine the half-maximal inhibitory concentration (IC₅₀) of **RWJ-56110 dihydrochloride** on platelet aggregation induced by thrombin or the PAR-1 agonist peptide SFLLRN-NH₂.
- Methodology:

- Prepare human platelet-rich plasma.
- Pre-incubate the platelets with varying concentrations of **RWJ-56110 dihydrochloride**.
- Induce platelet aggregation using a fixed concentration of either thrombin or SFLLRN-NH₂.
- Measure the extent of aggregation using an aggregometer.
- Calculate the IC₅₀ value, which is the concentration of **RWJ-56110 dihydrochloride** that inhibits 50% of the aggregation response.
- Reported Results:
 - IC₅₀ against SFLLRN-NH₂ induced aggregation: 0.16 μM[2][3]
 - IC₅₀ against thrombin-induced aggregation: 0.34 μM[2][3]

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